

Technical Guide: Solubility Profile of 2-(methylthio)-1H-pyrrole[1]

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Compound of Interest

Compound Name: 2-(methylthio)-1H-pyrrole

CAS No.: 53391-61-0

Cat. No.: B3353210

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Part 1: Executive Summary & Physicochemical Identity

2-(methylthio)-1H-pyrrole is a lipophilic, electron-rich heteroaromatic compound used primarily as a building block in the synthesis of pharmaceuticals (e.g., anti-inflammatory agents) and functional materials.[1][2] Its solubility behavior is governed by the competition between the hydrophobic methylthio ether moiety and the hydrogen-bond-donating pyrrole NH group.

Key Solubility Takeaway: The compound exhibits high solubility in polar aprotic and moderately polar organic solvents (DMSO, DCM, Ethyl Acetate) but remains sparingly soluble in water, necessitating the use of organic co-solvents for biological assays.[1]

Physicochemical Profile

Property	Value (Experimental/Predicted)	Implications for Solubility
Molecular Formula	C ₅ H ₇ NS	Low molecular weight facilitates dissolution. [1]
Molecular Weight	113.18 g/mol	Kinetics of dissolution are rapid.
Physical State	Liquid or Low-melting Solid	Lower lattice energy barrier compared to high-melting solids.
LogP (Octanol/Water)	~1.8 – 2.2 (Predicted)	Lipophilic; partitions strongly into organic phases. [1]
pKa (NH)	~16.5 (Weak Acid)	Deprotonation requires strong bases; pH-independent solubility in physiological range. [1]
H-Bond Donors	1 (Pyrrole NH)	Capable of H-bonding with acceptors (DMSO, Methanol). [1]

Part 2: Solubility Landscape

Organic Solvent Compatibility

The following classification is derived from structural analysis (Hansen Solubility Parameters) and standard synthetic workup procedures involving this compound.

Class A: High Solubility (>100 mg/mL)[\[1\]](#)

- Chlorinated Solvents (DCM, Chloroform):
 - Mechanism: Strong dispersion forces and dipole interactions.
 - Application: Primary solvents for reaction workup and extraction.
- Polar Aprotic (DMSO, DMF, DMAc):

- Mechanism:[3] The solvent's oxygen accepts the pyrrole NH proton; the methylthio group interacts via dispersion.
- Application: Preparation of 100 mM stock solutions for biological screening.
- Esters (Ethyl Acetate):
 - Mechanism: Moderate polarity matches the solute's dipole; effective for liquid-liquid extraction from aqueous phases.

Class B: Moderate Solubility (10 – 50 mg/mL)[1]

- Alcohols (Methanol, Ethanol, Isopropanol):
 - Mechanism:[3] Soluble, but the hydrophobic methylthio tail disrupts the solvent's H-bond network slightly more than in aprotic solvents.
 - Application: Recrystallization solvent (often mixed with water).[1][4]
- Ethers (THF, Diethyl Ether):
 - Mechanism:[3] Good solubility due to ether oxygen basicity interacting with Pyrrole NH.

Class C: Low Solubility (<1 mg/mL)[1]

- Water:
 - Mechanism:[3] The hydrophobic effect dominates. The energy cost to create a cavity in the water network exceeds the energy gain from NH-water hydrogen bonding.
- Saturated Hydrocarbons (Pentane, Heptane):
 - Mechanism:[3] While the methylthio group is lipophilic, the polar pyrrole ring reduces miscibility with pure alkanes. Often used as an anti-solvent to precipitate the compound.

Stability & Handling in Solution

- Oxidation Sensitivity: The electron-rich pyrrole ring and the sulfide moiety are susceptible to oxidation (forming sulfoxides or polypyrroles).

- Recommendation: Degas solvents (sparge with N₂/Ar) before dissolving.^[1] Store solutions at -20°C.
- Acid Sensitivity: Pyrroles can polymerize in strong acids. Avoid storing in acidic media for prolonged periods.

Part 3: Experimental Protocols

Protocol A: Determination of Thermodynamic Solubility (Shake-Flask Method)

Objective: To determine the saturation solubility (

) in a specific solvent.^[1]

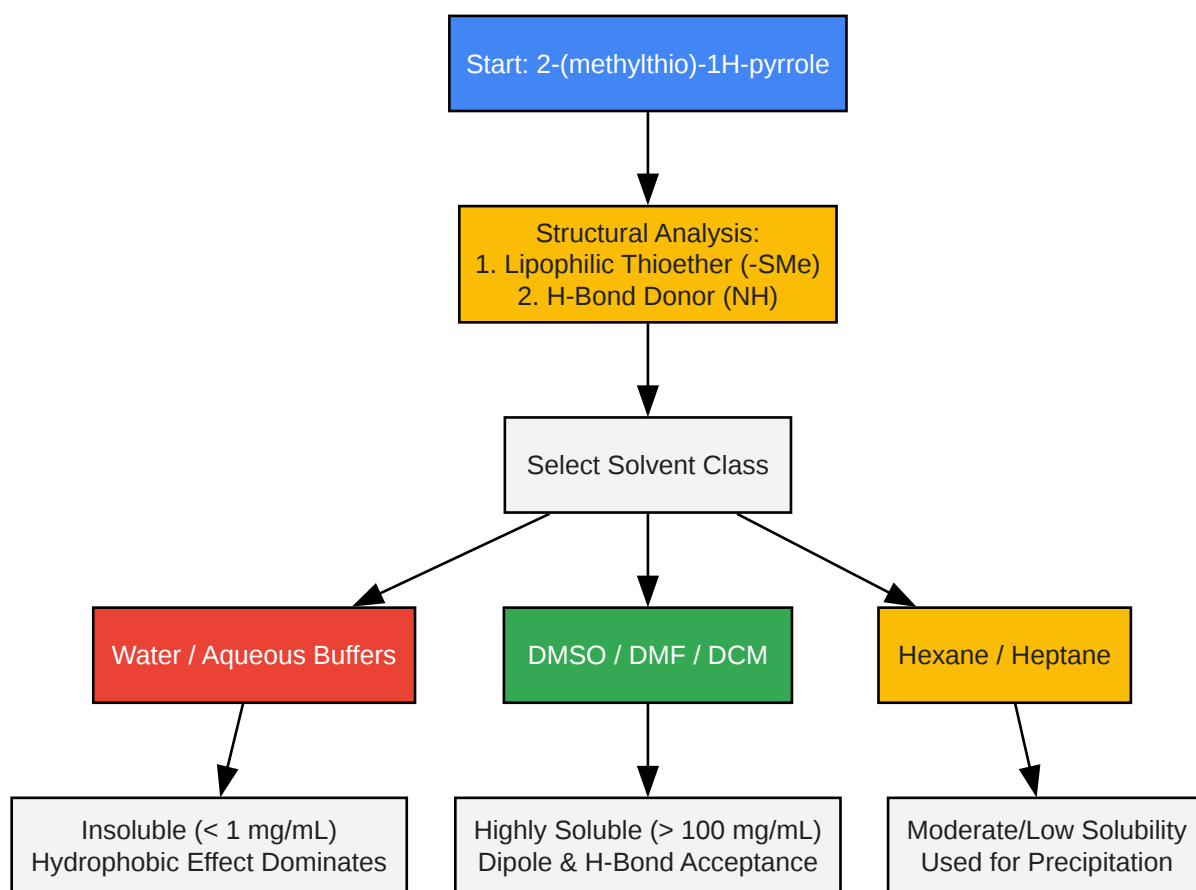
- Preparation:
 - Add excess **2-(methylthio)-1H-pyrrole** solid/liquid to 2 mL of the target solvent in a crimp-top HPLC vial.
 - Ensure a visible undissolved phase remains (supersaturation).^[1]
- Equilibration:
 - Agitate at 25°C (or target temp) for 24 hours using a thermomixer (1000 RPM).
- Separation:
 - Centrifuge at 10,000 x g for 10 minutes or filter through a 0.22 µm PTFE filter (ensure filter compatibility).
- Quantification:
 - Dilute the supernatant 100-fold with Acetonitrile.
 - Analyze via HPLC-UV (254 nm) against a standard curve.^[1]

Protocol B: Preparation of Biological Stock Solution (100 mM)

Objective: Create a stable stock for in vitro assays.

- Calculation:
 - Target Concentration: 100 mM
 - MW: 113.18 mg/mmol[1]
 - Required Mass for 1 mL: 11.32 mg[1]
- Solvent Choice: Anhydrous DMSO (Dimethyl sulfoxide).
- Procedure:
 - Weigh 11.32 mg of compound into a sterile amber vial.
 - Add 1000 μ L of Anhydrous DMSO.
 - Vortex for 30 seconds. Visual inspection should show a clear, slightly yellow solution.
 - QC Check: Verify concentration via UV-Vis if critical.

Part 4: Visualization of Solubility Logic



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Caption: Decision tree illustrating the solubility mechanism based on solvent-solute interactions.

References

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